

Synonyms for Direct Yellow 44 such as Direct Fast Yellow GC

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Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B1360085

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An In-depth Technical Guide to C.I. Direct Yellow 44

This technical guide provides a comprehensive overview of the chemical and physical properties, applications, and relevant methodologies associated with C.I. **Direct Yellow 44**. The information is intended for researchers, scientists, and professionals in drug development and related fields who utilize dyes and staining agents in their work.

Core Chemical and Physical Properties

Direct Yellow 44 is a versatile anionic azo dye known for its vibrant yellow hue and good lightfastness.^{[1][2]} It is primarily used in the dyeing of cellulosic materials.

Synonyms and Identifiers

A variety of synonyms and chemical identifiers are used to refer to **Direct Yellow 44** across different industries and regions.

Identifier Type	Value
C.I. Name	Direct Yellow 44
C.I. Number	29000[1][3][4][5]
CAS Number	8005-52-5[1][4][5][6]
Synonyms	Direct Fast Yellow GC, Sirius Yellow GC, Direct Yellow L4G, Solophenyl Yellow 5GL[1][2][4][7]
Molecular Formula	C27H20N6Na2O8S[1][6][8]
Molecular Weight	634.53 g/mol [1][4][6][8]

Physical and Chemical Data

Property	Value
Appearance	Yellow to brown powder[1][4][8]
Solubility	Soluble in water (60 g/L at 90°C), slightly soluble in alcohol[3][8]
Lightfastness	5 (on a scale of 1 to 8)[3][5]
Washing Fastness	4[5]

Applications of Direct Yellow 44

Direct Yellow 44 is utilized in a range of applications owing to its affinity for cellulosic and proteinaceous substrates.

- **Textile Industry:** The primary application is in the dyeing of cotton, viscose, silk, and wool.[3][4][8]
- **Pulp and Paper Industry:** It is used for the coloration of paper products.[3][4]
- **Biological Staining:** In laboratory settings, it can be used as a biological stain, particularly in histology for visualizing cellular structures.[1][2]

- Other Applications: It also finds use in the dyeing of leather and as a component in inks.[3][4]

Experimental Methodologies

While specific, validated experimental protocols for **Direct Yellow 44** are not extensively detailed in publicly available literature, the following sections provide general procedures based on the applications of similar direct dyes.

General Protocol for Dyeing Cotton Fabric

This procedure outlines the fundamental steps for dyeing cellulosic fibers like cotton with direct dyes such as **Direct Yellow 44**.

- Dye Bath Preparation: Prepare a dye bath by making a paste of the required amount of **Direct Yellow 44** with a small amount of cold water. Add boiling water to dissolve the dye completely. Add 0.5% to 1% soda ash (sodium carbonate) to the dye bath.[7]
- Dyeing Process: Immerse the cotton fabric in the dye bath at approximately 40°C. Run the material for 15-20 minutes.[7]
- Exhaustion: Gradually add 5% to 20% of common salt (sodium chloride) to the dye bath in installments. The amount of salt depends on the desired shade depth. Raise the temperature to a boil and maintain for 45-60 minutes to ensure proper dye exhaustion.[7]
- Rinsing and After-treatment: After dyeing, the fabric is rinsed thoroughly to remove unfixed dye. An after-treatment with a dye-fixing agent can be employed to improve wash fastness.

Exemplary Protocol for Histological Staining (based on Sirius Red)

Given that **Direct Yellow 44** is a direct dye, a staining protocol similar to that of Sirius Red (another direct dye used for collagen staining) can be adapted. Researchers should optimize concentrations and incubation times for their specific applications.

- Deparaffinization and Hydration: Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to distilled water.

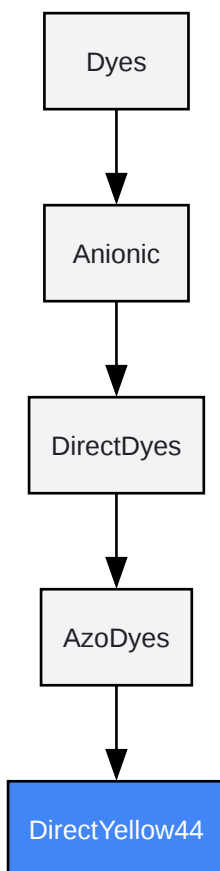
- Nuclear Staining (Optional): Stain the nuclei with a suitable hematoxylin solution and blue in Scott's tap water substitute.
- Direct Dye Staining: Immerse the slides in a 0.1% solution of **Direct Yellow 44** in a saturated picric acid solution for 1 hour. This allows for the demonstration of collagen fibers.
- Dehydration and Mounting: Quickly dehydrate the sections through graded alcohols, clear in xylene, and mount with a resinous mounting medium.

Visualizing Logical and Experimental Workflows

Classification of Direct Yellow 44

The following diagram illustrates the classification of **Direct Yellow 44** within the broader context of chemical dyes.

Classification of Direct Yellow 44



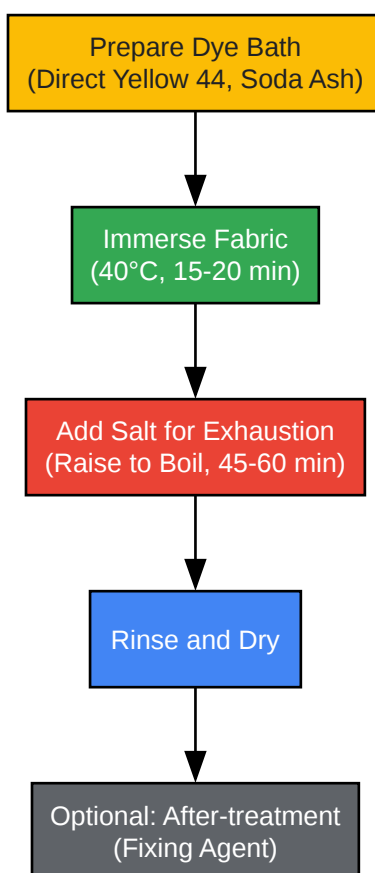
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Caption: Hierarchical classification of **Direct Yellow 44**.

Experimental Workflow for Textile Dyeing

The diagram below outlines a typical workflow for the application of **Direct Yellow 44** in textile dyeing.

Experimental Workflow: Textile Dyeing



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Caption: A typical workflow for dyeing textiles with **Direct Yellow 44**.

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